

Basic principles of signal processing for fault detection.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PHM16

Cat. No.: B13439885

[Get Quote](#)


An In-Depth Technical Guide to Signal Processing for Fault Detection

Introduction

The early detection and diagnosis of faults in complex systems are paramount for ensuring operational reliability, safety, and efficiency. Unforeseen failures can lead to significant downtime, economic losses, and catastrophic events. Condition monitoring, which involves tracking the health of machinery, relies heavily on the analysis of signals to identify the signatures of incipient faults.[1] Signal processing provides a powerful suite of tools to extract meaningful information from raw sensor data, transforming it into a format that reveals the operational state of a system.[2] This guide delves into the fundamental principles of signal processing for fault detection, outlining the core methodologies in the time, frequency, and time-frequency domains. It is intended for researchers, scientists, and professionals who require a technical understanding of these foundational techniques.

The General Workflow of Fault Detection

The process of detecting a fault using signal processing follows a structured methodology, beginning with data acquisition and culminating in a decision.[3] This workflow involves several key stages: signal acquisition, preprocessing, feature extraction, and finally, fault detection and classification.[3] Preprocessing is a crucial step that can include filtering, smoothing, and normalization to improve the quality of the raw signal.[4] The subsequent feature extraction phase is critical, as it aims to identify and select the relevant signal characteristics that can distinguish between different types of faults.[5]



[Click to download full resolution via product page](#)

Caption: A generalized workflow for fault detection using signal processing.

Signal Analysis Domains

The core of fault detection lies in analyzing the signal in different domains to extract fault-related features. The choice of domain—time, frequency, or a combination of both—depends on the nature of the signal and the fault characteristics.

Time-Domain Analysis

Time-domain analysis directly examines the signal's waveform and its characteristics over time. This approach is often computationally efficient and effective for detecting faults that cause significant changes in the signal's energy or amplitude distribution.^[6] Statistical features are commonly calculated to quantify these changes.^[6]

Key time-domain features include:


- Root Mean Square (RMS): Indicates the energy content of the signal.^[6]
- Peak Value: The maximum amplitude of the signal, which can be sensitive to immediate impacts.^[6]
- Kurtosis: Measures the "tailedness" of the signal's probability distribution. It is particularly sensitive to sharp impulses, which are often indicative of bearing faults.^[6]
- Skewness: Measures the asymmetry of the signal's distribution.

- Crest Factor: The ratio of the peak value to the RMS value, which can indicate the presence of impulsive vibrations.

Time-Domain Feature	Description	Typical Application
Root Mean Square (RMS)	Represents the power or energy content of the signal.	Detecting overall increases in vibration or current levels.
Peak Value	The maximum absolute amplitude in the signal waveform.[6]	Useful for detecting sudden impacts or transient events.[6]
Kurtosis	A statistical measure of the "peakedness" or impulsiveness of a signal.[6]	Highly effective for detecting incipient bearing faults that generate sharp spikes.[6]
Skewness	Measures the asymmetry of the signal's probability distribution.	Can indicate non-linearities or specific types of wear.
Crest Factor	The ratio of the peak value to the RMS value.	Sensitive to the presence of impulsive noise or impacts on a signal.

Frequency-Domain Analysis

Frequency-domain analysis transforms a time-domain signal into its constituent frequency components. This is particularly powerful for diagnosing faults in rotating machinery, as many faults manifest as distinct periodic components in the frequency spectrum.[7] The most common tool for this transformation is the Fast Fourier Transform (FFT).[8] Analyzing the signal's spectrum can reveal characteristic frequencies associated with issues like unbalance, misalignment, and bearing defects.[7]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. digital-library.theiet.org [digital-library.theiet.org]
- 4. Improved signal preprocessing techniques for machine fault diagnosis | IEEE Conference Publication | IEEE Xplore [ieeexplore.ieee.org]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. emerald.com [emerald.com]
- 8. irjet.net [irjet.net]
- To cite this document: BenchChem. [Basic principles of signal processing for fault detection.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13439885#basic-principles-of-signal-processing-for-fault-detection]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com